4-[2-(3-Piperidinylmethoxy)ethyl]morpholine

Specification

• CAS No.: 946713-06-0
• Molecular Formula: C12H24N2O2
• Molecular Weight: 228.33 g/mol
• IUPAC Name: 4-[2-(piperidin-3-ylmethoxy)ethyl]morpholine
• Standard InChI: InChI=1S/C12H24N2O2/c1-2-12(10-13-3-1)11-16-9-6-14-4-7-15-8-5-14/h12-13H,1-11H2
• Standard InChI Key: JDCBFNYTAJMBJF-UHFFFAOYSA-N
• SMILES: C1CC(CNC1)COCCN2CCOCC2
• Canonical SMILES: C1CC(CNC1)COCCN2CCOCC2

Introduction

Chemical Identity and Structural Characteristics

4-[2-(3-Piperidinylmethoxy)ethyl]morpholine is identified by the CAS registry number 946713-06-0 and possesses the molecular formula C12H24N2O2. The compound features a morpholine ring connected to a piperidine ring through an ethoxy-methyl linker, with the piperidine's nitrogen atom unsubstituted. This distinct structural arrangement creates a molecule with two basic nitrogen centers and two oxygen atoms serving different functions - one as part of the morpholine ring and another in the ether linkage.

Structural Identifiers and Nomenclature

The compound can be identified through several chemical identifiers that facilitate its recognition in chemical databases and literature. These identifiers include:

Identifier Type	Value
CAS Number	946713-06-0
Molecular Formula	C12H24N2O2
SMILES Notation	C1CC(CNC1)COCCN2CCOCC2
InChI	InChI=1S/C12H24N2O2/c1-2-12(10-13-3-1)11-16-9-6-14-4-7-15-8-5-14/h12-13H,1-11H2
InChIKey	JDCBFNYTAJMBJF-UHFFFAOYSA-N
PubChem CID	45075311

The compound has several synonyms including 4-[2-(piperidin-3-ylmethoxy)ethyl]morpholine, which emphasizes the position of attachment on the piperidine ring.

Molecular Structure Characteristics

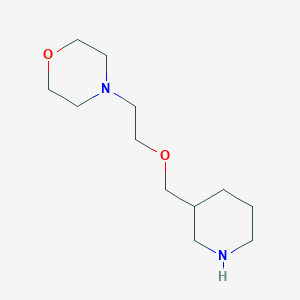

The three-dimensional structure of 4-[2-(3-Piperidinylmethoxy)ethyl]morpholine features two distinct heterocyclic systems:

• A morpholine ring (a six-membered heterocycle containing oxygen and nitrogen)

• A piperidine ring (a six-membered nitrogen-containing heterocycle)

These rings are connected by an ethoxymethyl linker (-CH2-O-CH2-CH2-), with the methylene group attached at the 3-position of the piperidine ring. This arrangement creates a flexible molecule with multiple conformational possibilities.

Physicochemical Properties

Understanding the physicochemical properties of 4-[2-(3-Piperidinylmethoxy)ethyl]morpholine is essential for evaluating its potential applications and handling requirements. These properties determine its behavior in different environments and its suitability for various chemical processes.

Basic Physical Properties

The basic physical properties of 4-[2-(3-Piperidinylmethoxy)ethyl]morpholine are summarized in the following table:

Property	Value	Reference
Molecular Weight	228.33 g/mol
Physical State	Not specifically reported	-
Density	1.0±0.1 g/cm³
Polarizability	25.3±0.5 10⁻²⁴cm³

Thermal Properties

The compound exhibits specific thermal characteristics that are important for its storage, handling, and processing:

Property	Value
Flash Point	149.6±22.3 °C
Boiling Point	323.8±22.0 °C at 760 mmHg
Melting Point	Not available
